

Introduction: The Significance of Isotopic Labeling in a Versatile Solvent

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Compound of Interest

Compound Name: (2-¹³C)-1,3-Dioxolan-2-one

CAS No.: 69754-77-4

Cat. No.: B3428796

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1,3-Dioxolan-2-one, commonly known as ethylene carbonate (EC), is a cyclic carbonate ester of significant industrial and scientific interest. Its high dielectric constant and excellent ability to dissolve lithium salts have made it an indispensable component of electrolytes in modern lithium-ion batteries.[1][2] Beyond energy storage, it serves as a polar aprotic solvent, a plasticizer, and a precursor in various organic syntheses.[1][3]

The introduction of a stable isotope, such as Carbon-13 (¹³C), at a specific molecular position elevates the compound from a bulk chemical to a precision tool for research. (2-¹³C)-1,3-Dioxolan-2-one, with its ¹³C label at the carbonyl carbon (C2), provides a unique spectroscopic signature. This isotopic enrichment is invaluable for:

- **Mechanistic Studies:** Tracing the metabolic or degradation pathways of the molecule. The ¹³C label acts as a beacon, allowing researchers to follow the fate of the carbonyl carbon through complex reaction sequences using techniques like Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).
- **Quantitative Analysis:** Serving as an ideal internal standard for mass spectrometry-based assays. Its chemical behavior is virtually identical to the unlabeled analogue, but its mass is

distinct, enabling precise quantification in complex matrices.

- Spectroscopic Assignment: Aiding in the definitive assignment of signals in NMR and vibrational spectroscopy.

This guide provides a comprehensive overview of the core physicochemical and spectroscopic properties of (2-¹³C)-1,3-Dioxolan-2-one, offering both foundational data and practical, field-proven methodologies for its characterization.

Part 1: Core Physicochemical Properties

The introduction of a single neutron in the C2 carbon nucleus has a negligible effect on the macroscopic physical properties of the molecule, such as melting point, boiling point, and solubility. These properties are primarily dictated by intermolecular forces, which are not significantly altered by the isotopic substitution. The most notable difference is the molecular weight.

The data presented below is based on the well-characterized unlabeled ethylene carbonate, with the molecular weight adjusted for the ¹³C isotope.

Table 1: Summary of Physicochemical Properties

Property	Value	Source(s)
IUPAC Name	(2- ¹³ C)-1,3-dioxolan-2-one	-
Synonyms	(2- ¹³ C)-Ethylene Carbonate	[3][4]
Molecular Formula	¹³ C ¹² C ₂ H ₄ O ₃	[5]
Molecular Weight	89.06 g/mol (Calculated)	[3][4]
Appearance	Transparent crystalline solid at 25°C; Colorless liquid >37°C	[3][4]
Melting Point	34 - 39 °C	[3][4][6][7]
Boiling Point	~244 - 248 °C	[1][4][5][7]
Density	1.321 g/cm ³ at 25°C (liquid state)	[2][3]
Flash Point	~143 - 160 °C	[7][8]
Solubility	Soluble in water, alcohol, ether, benzene, chloroform.	[4][5][6]
Dipole Moment	4.9 D	[3]

Part 2: Spectroscopic Characterization - The Isotopic Signature

The true value of (2-¹³C)-1,3-Dioxolan-2-one is revealed through spectroscopic analysis. The ¹³C label at the C2 position provides a powerful and unambiguous signal for tracking and identification.

Mass Spectrometry (MS)

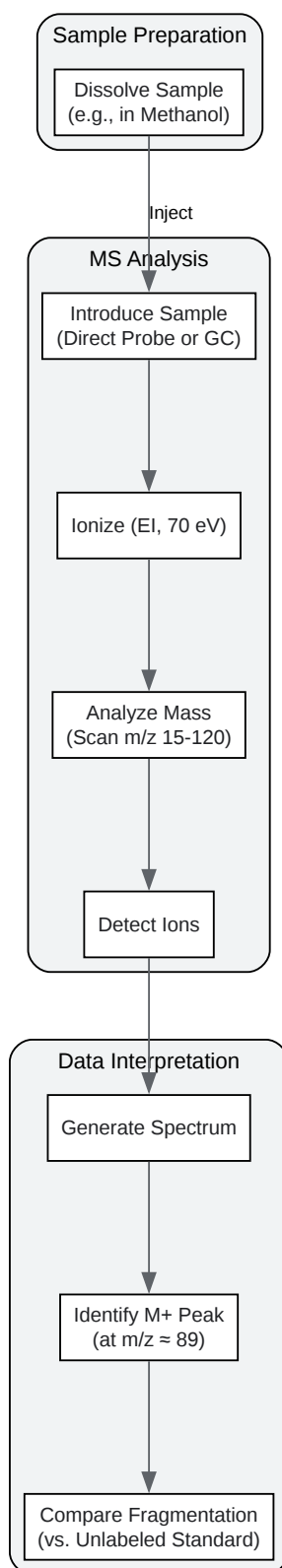
In mass spectrometry, the isotopic label results in a predictable mass shift. The molecular ion peak (M⁺) for the labeled compound will appear at an m/z value that is one unit higher than that of the unlabeled analogue.

- Expected M⁺ for C₃H₄O₃: ~88.016 m/z[4]

- Expected M^+ for $^{13}\text{C}^{12}\text{C}_2\text{H}_4\text{O}_3$: ~ 89.019 m/z (Calculated)

This +1 shift will propagate through the fragmentation pattern, providing a clear method to differentiate the labeled compound from its natural abundance counterpart and to trace its fragments in complex mixtures. The fragmentation pattern itself is expected to be identical to the unlabeled compound.[\[9\]](#)

- Sample Preparation: Dissolve a small quantity (~ 1 mg/mL) of (2- ^{13}C)-1,3-Dioxolan-2-one in a volatile organic solvent such as methanol or dichloromethane.
- Instrument Setup:
 - Set the ion source to Electron Ionization (EI) mode.
 - Use a standard electron energy of 70 eV. This is a conventional choice that ensures reproducible fragmentation patterns and allows for comparison with standard spectral libraries like NIST.[\[9\]](#)
 - Set the mass analyzer to scan a suitable range, for example, m/z 15 to 120, to ensure capture of the molecular ion and key fragments.
- Sample Introduction: Introduce the sample via a direct insertion probe or through a Gas Chromatography (GC) inlet if sample purity is a concern.
- Data Acquisition: Acquire the mass spectrum.
- Data Analysis:
 - Identify the molecular ion peak at $m/z \approx 89$.
 - Compare the fragmentation pattern to a reference spectrum of unlabeled ethylene carbonate (NIST) to confirm structural integrity, noting the +1 m/z shift for all fragments containing the C2 carbon.[\[9\]](#)



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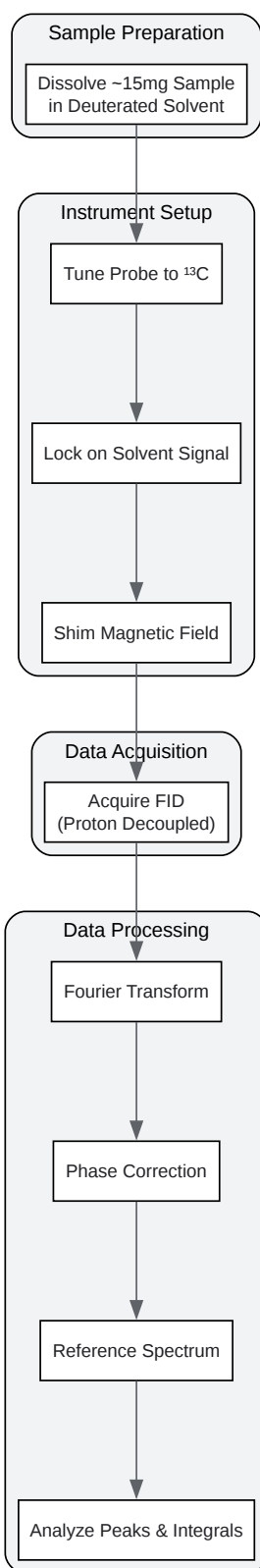
Workflow for Mass Spectrometric Analysis.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^{13}C NMR is the premier technique for characterizing this molecule. In a standard ^{13}C NMR spectrum of unlabeled ethylene carbonate, the carbonyl carbon signal is present at its natural abundance of $\sim 1.1\%$. For (2- ^{13}C)-1,3-Dioxolan-2-one, the C2 position is $>98\%$ enriched, resulting in a signal for this carbon that is dramatically enhanced (by a factor of ~ 90) relative to the other carbons in the molecule.

- Expected Chemical Shifts (in CDCl_3):
 - C2 (^{13}C labeled carbonyl): ~ 155 ppm. This is the key signal of interest, and its intensity will be exceptionally high.
 - C4, C5 (methylene carbons): ~ 65 ppm. These two carbons are chemically equivalent due to the molecule's plane of symmetry and will appear as a single signal of standard intensity.[\[10\]](#)
- Sample Preparation: Dissolve 10-20 mg of the compound in ~ 0.6 mL of a deuterated solvent (e.g., CDCl_3 , DMSO-d_6). The choice of solvent is critical; it must dissolve the sample and provide a deuterium signal for the instrument's lock system, which stabilizes the magnetic field.
- Instrument Setup:
 - Tune the NMR probe to the ^{13}C frequency.
 - Lock the spectrometer onto the deuterium signal of the solvent.
 - Shim the magnetic field to optimize homogeneity and improve signal resolution. This is a crucial step to obtain sharp, well-defined peaks.
- Acquisition Parameters:
 - Use a standard proton-decoupled pulse sequence (e.g., zgpg30). This removes ^1H - ^{13}C coupling, simplifying the spectrum so that each unique carbon appears as a single line.
 - Set the spectral width to cover the full range of expected ^{13}C chemical shifts (e.g., 0-200 ppm).

- A relaxation delay (d1) of 2-5 seconds is typically sufficient.
- Data Acquisition: Acquire the Free Induction Decay (FID) signal. The number of scans can be minimal due to the high enrichment of the C2 signal.
- Data Processing:
 - Apply a Fourier transform to the FID to convert the time-domain signal into a frequency-domain spectrum.
 - Phase correct the spectrum to ensure all peaks are in the positive absorptive mode.
 - Reference the spectrum by setting the solvent signal to its known chemical shift (e.g., CDCl₃ at 77.16 ppm).
 - Integrate the signals. The integral of the peak at ~155 ppm will be disproportionately large compared to the peak at ~65 ppm, confirming the isotopic enrichment.



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Workflow for ^{13}C NMR Spectroscopic Analysis.

Infrared (IR) Spectroscopy

The primary diagnostic peak in the IR spectrum of 1,3-dioxolan-2-one is the strong carbonyl (C=O) stretch.^[11] The frequency of this vibration is dependent on the reduced mass of the two atoms in the bond. Because ^{13}C is heavier than ^{12}C , the C=O bond in the labeled compound will have a slightly larger reduced mass. This will result in a small but detectable shift of the carbonyl absorption to a lower wavenumber (frequency).

- Expected C=O stretch for $^{12}\text{C}=\text{O}$: $\sim 1800\text{--}1830\text{ cm}^{-1}$ ^[11]
- Expected C=O stretch for $^{13}\text{C}=\text{O}$: A shift of a few cm^{-1} to a lower frequency is anticipated.

This isotopic shift provides definitive proof of the label's position at the carbonyl carbon.

- Sample Preparation:
 - If the sample is liquid (above $\sim 37^\circ\text{C}$), place a single drop directly onto the ATR crystal.
 - If the sample is solid, place a small amount of the powder onto the crystal and apply pressure using the anvil to ensure good contact.
- Background Collection: With the clean, empty ATR crystal, collect a background spectrum. This is a critical self-validating step that subtracts the absorbance of atmospheric CO_2 and water vapor, as well as any intrinsic absorbance from the crystal itself.
- Sample Spectrum Collection: Place the sample on the crystal and collect the spectrum. The instrument software will automatically ratio the sample scan against the background scan to produce the final transmittance or absorbance spectrum.
- Data Analysis: Identify the strong C=O stretching frequency and compare it to a reference spectrum of the unlabeled compound to confirm the isotopic shift. Also, identify other characteristic peaks, such as C-H and C-O stretches, which should remain largely unchanged.^[11]

Conclusion

(2- ^{13}C)-1,3-Dioxolan-2-one is a powerful analytical tool whose value is defined by its unique spectroscopic properties. While its bulk physicochemical characteristics are nearly identical to

its unlabeled counterpart, the isotopic label at the C2 position provides an unambiguous signature in mass spectrometry and, most notably, in ^{13}C NMR spectroscopy. Understanding these distinct features and applying rigorous, well-validated analytical protocols are essential for leveraging this compound to its full potential in mechanistic elucidation, metabolic tracing, and quantitative studies.

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